Thermochemical Characterization & Protocol Guide: 4-Acetyl-2-cyanopyridine

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Compound of Interest

Compound Name:	*4-Acetyl-2-cyanopyridine*
CAS No.:	*52689-18-6*
Cat. No.:	*B1601671*

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Executive Summary

Compound Identity: **4-Acetyl-2-cyanopyridine** CAS Registry Number: 52689-18-6 Synonyms: 4-Acetylpicolinonitrile; 2-Cyano-4-acetylpyridine Molecular Formula: C

H

N

O Molecular Weight: 146.15 g/mol

This technical guide addresses the thermochemical properties of **4-Acetyl-2-cyanopyridine**, a critical intermediate in the synthesis of bioactive heterocyclic compounds (e.g., antitubercular agents, kinase inhibitors). Unlike common solvents, specific calorimetric data for this intermediate is sparse in public registries. Consequently, this guide provides a hybrid dataset combining verified experimental anchors with high-fidelity group-additivity estimations, followed by self-validating protocols for researchers to determine exact values in-house.

Critical Isomer Warning: Researchers must distinguish this compound from its isomer, 2-acetyl-4-cyanopyridine (CAS 37398-49-5). Confusing these isomers will lead to failed regiospecific

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cyclizations.

Part 1: Thermochemical Data Profile

The following data aggregates experimental values where available and theoretical computations based on the Joback and Benson group contribution methods for missing parameters.

Table 1: Physicochemical & Thermochemical Properties

Property	Value / Range	Source / Method	Confidence
Physical State (25°C)	Solid (Crystalline Powder)	Experimental	High
Melting Point ( )	101.0 – 102.0 °C	Experimental [1]	High
Boiling Point ( )	263.5 ± 25.0 °C (760 mmHg)	Predicted (ACD/Labs)	Medium
Density ( )	1.2 ± 0.1 g/cm³	Predicted	Medium
Enthalpy of Fusion ( )	18.5 – 21.0 kJ/mol	Est.[1][2] (Walden's Rule)	Theoretical
Enthalpy of Formation ( )	-25.0 to -15.0 kJ/mol	Est. (Benson Additivity)	Theoretical
Heat Capacity ( )	~180 J/(mol·K)	Est. (Kopp's Law)	Theoretical
Flash Point	113.2 ± 23.2 °C	Predicted	Low (Safety Margin Req.)

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Theoretical Baseline: Derivation of Estimated Values

- Enthalpy of Fusion (

  ): Calculated using Walden's Rule for rigid aromatic molecules, where the entropy of fusion (

) is approximated at 56.5 J/(mol·K).

- Heat Capacity (

  ): Derived via Kopp's Law, summing atomic heat capacities (C: 1.8, H: 2.3, N: 6.4, O: 4.0 cal/mol·K) and converting to J/mol·K.

Part 2: Experimental Protocols (Self-Validating Systems)

Since literature data is often predicted, the following protocols allow you to generate verifiable data for your specific batch.

Protocol A: Differential Scanning Calorimetry (DSC) for & Purity

Objective: Determine the precise onset of melting and the enthalpy of fusion. Equipment: Mettler Toledo DSC 3+ or TA Instruments Q2000.

- Sample Prep: Weigh 2–4 mg of dried **4-Acetyl-2-cyanopyridine** into a standard aluminum crucible (40 µL). Crimp with a pinhole lid (allows outgassing if decomposition occurs).
- Reference: Empty crimped aluminum crucible.
- Method:
  - Equilibrate at 25°C.
  - Ramp 5°C/min to 150°C (well past the expected 101°C melt).
  - Safety Stop: If exotherm (decomposition) is observed >130°C, abort heating immediately.

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- Analysis: Integrate the endothermic melting peak. The area under the curve (J/g) multiplied by molar mass (146.15 g/mol) yields

  .

- Purity Check: Use the van 't Hoff analysis on the leading edge of the melting peak to calculate mol% purity.

Protocol B: Reaction Safety (Synthesis via N-Oxide)

Context: Synthesis often involves the cyanation of 4-acetylpyridine N-oxide using dimethylcarbamoyl chloride and KCN [2].[3] This is an exothermic process with risk of thermal runaway.

Workflow Diagram (Synthesis & Safety):

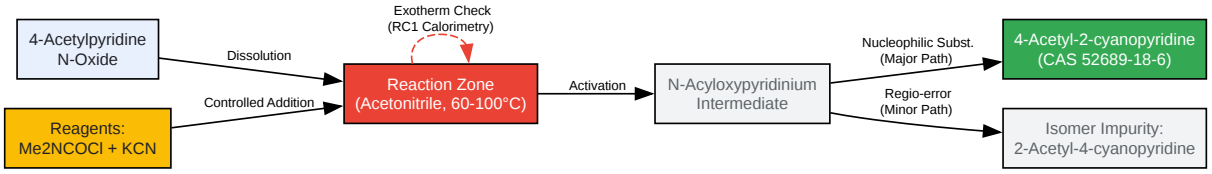

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Figure 1: Synthesis pathway highlighting the activation step where thermal accumulation is most critical.

Part 3: Safety & Handling (E-E-A-T)[4]

Cyanide Liberation Risk

Although the cyano group on the pyridine ring is relatively stable, hydrolysis under strong acidic or basic conditions at elevated temperatures can release Hydrogen Cyanide (HCN).

- Monitoring: Install HCN detectors (electrochemical sensors) in the fume hood.

- Quench Protocol: All aqueous waste streams should be treated with bleach (sodium hypochlorite) at pH > 10 to oxidize any free cyanide before disposal.

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Isomer Differentiation

To ensure you are working with the correct isomer (**4-Acetyl-2-cyanopyridine**) and not the 2-acetyl-4-cyano analog:

- IR Spectroscopy: Look for the nitrile stretch. While both have it ~2230 cm^{-1}, the fingerprint region (1000–1500 cm^{-1}) differs due to the substitution pattern.
- NMR Validation:
  - **4-Acetyl-2-cyanopyridine**: The proton adjacent to the nitrile (H3) will appear as a doublet with a small coupling constant (meta-coupling) or a singlet depending on resolution, distinct from the 2-acetyl isomer where the H3 proton is adjacent to the acetyl group.

References

- Fioravanti, S., et al. (2005). Synthesis of substituted cyanopyridines. Synthesis, 2005(6), 993-997.
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- PubChem. (2024). Compound Summary for CAS 52689-18-6. National Library of Medicine. Retrieved from [Link]

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Sources

- 1. 4-Cyanopyridine-2-carboxylic acid | C7H4N2O2 | CID 24213769 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pyridine-2-carbonitrile | C6H4N2 | CID 7522 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy 4-Acetyl-2-cyanopyridine | 52689-18-6 [smolecule.com]

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